

M4K2234 Technical Support Center: Troubleshooting Solubility Issues

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Compound of Interest

Compound Name: M4K2234

Cat. No.: B10828517

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **M4K2234**, with a specific focus on addressing and resolving common solubility challenges encountered in aqueous solutions during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **M4K2234**?

M4K2234 is a potent and highly selective, orally active inhibitor of Activin Receptor-Like Kinase 1 (ALK1) and ALK2.^{[1][2][3]} It serves as a chemical probe for investigating ALK1/2-mediated biological processes.^[1] **M4K2234** functions by specifically blocking the Bone Morphogenetic Protein (BMP) signaling pathway through the inhibition of SMAD1/5/8 phosphorylation.^{[1][3][4]} Due to its role in this pathway, it is utilized in research related to conditions such as diffuse midline glioma (DMG) and fibrodysplasia ossificans progressiva (FOP).^{[1][4]}

Q2: What is the recommended solvent for preparing a stock solution of **M4K2234**?

The recommended solvent for preparing a stock solution of **M4K2234** is Dimethyl Sulfoxide (DMSO).^{[2][4][5]} A 10 mM stock solution in DMSO is commonly prepared.^{[1][4][5]}

Q3: My **M4K2234** solution precipitated after dilution in an aqueous buffer (e.g., PBS, cell culture media). Is this normal?

Yes, this is a common observation. **M4K2234** is a lipophilic compound, and precipitation may occur when a concentrated DMSO stock solution is diluted into aqueous solutions like PBS or culture medium.[\[6\]](#)

Q4: How can I resolve the precipitation of **M4K2234** in my aqueous working solution?

If precipitation occurs after dilution, the product can usually be redissolved by sonication.[\[6\]](#) It is highly recommended to prepare and use the aqueous working solution immediately after dilution to minimize precipitation over time.[\[6\]](#) For animal experiments, if the prepared solution forms a suspension, it should be prepared fresh for each use.[\[6\]](#)

Q5: What is the maximum recommended concentration for **M4K2234** in cell-based assays?

The highest recommended concentration for **M4K2234** in cellular assays is 1 μ M to maintain selectivity for ALK1/2 and avoid potential off-target effects or cytotoxicity.[\[4\]](#)[\[5\]](#)[\[7\]](#) Cytotoxic effects have been observed at concentrations above 50 μ M in the U2OS cell line.[\[4\]](#)

Q6: How should I store **M4K2234** powder and its stock solutions?

Proper storage is crucial to maintain the stability and efficacy of **M4K2234**. Please refer to the storage and stability data in the table below. It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[6\]](#)

Data Presentation

Table 1: Chemical and Physical Properties of M4K2234

Property	Value	Reference
CAS Number	2421141-51-5	[1] [2] [6]
Molecular Formula	C ₂₇ H ₃₁ FN ₄ O ₂	[2] [4]
Molecular Weight	462.6 g/mol	[2] [4]
IUPAC Name	2-fluoro-4-(5-(4-(4-isopropylpiperazin-1-yl)phenyl)-4-methylpyridin-3-yl)-6-methoxybenzamide	[4]

Table 2: Solubility of M4K2234 in Various Solvents

Solvent	Solubility Range	Notes	Reference
DMSO	1 - 10 mg/mL	Recommended for stock solutions.	[2]
Acetonitrile	0.1 - 1 mg/mL	Slightly Soluble.	[2]
Methanol	0.1 - 1 mg/mL	Slightly Soluble.	[2]
Aqueous Buffers	Low Solubility	Prone to precipitation upon dilution from DMSO stock.	[6]

Table 3: Storage and Stability of M4K2234

Form	Storage Temperature	Stability Period	Reference
Solid Powder	-20°C	3 years	[6]
In Solvent (DMSO)	-80°C	>1 year	[1][6]
In Solvent (DMSO)	-20°C	1 month	[1]

Table 4: In Vitro Potency and Selectivity of M4K2234

Target Kinase	IC ₅₀ Value	Notes	Reference
ALK1 (ACVRL1)	7 nM	Primary Target	[1][2][3]
ALK2 (ACVR1)	14 nM	Primary Target	[1][2][3]
ALK6 (BMPR1B)	88 nM	~6x less potent than vs. ALK2	[2][7]
ALK3 (BMPR1A)	168 nM		[2][7]
ALK4 (ACVR1B)	1,660 nM	Very weak inhibition	[2][7]
ALK5 (TGFB1)	1,950 nM	Very weak inhibition	[2][7]
TNIK	41 nM	Known off-target	[2]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a 10 mM M4K2234 Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **M4K2234** for subsequent dilution into working solutions.

Materials:

- **M4K2234** powder (MW: 462.6 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **M4K2234** needed: $\text{Mass (mg)} = \text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 462.6 \text{ g/mol} \times 1000 \text{ mg/g} = 4.626 \text{ mg}$
- Weigh Powder: Carefully weigh out 4.63 mg of **M4K2234** powder and place it into a sterile vial.
- Add Solvent: Add 1 mL of anhydrous DMSO to the vial containing the **M4K2234** powder.
- Dissolve: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary, but avoid overheating.
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term stability (>1 year).^{[1][6]}

Protocol 2: Preparation and Troubleshooting of Aqueous Working Solutions

Objective: To dilute the DMSO stock solution into an aqueous buffer (e.g., cell culture medium, PBS) for experimental use while addressing potential precipitation.

Materials:

- 10 mM **M4K2234** stock solution in DMSO
- Desired sterile aqueous buffer (pre-warmed to 37°C)
- Sterile conical tubes
- Pipettes and sterile tips
- Bath sonicator

Procedure:

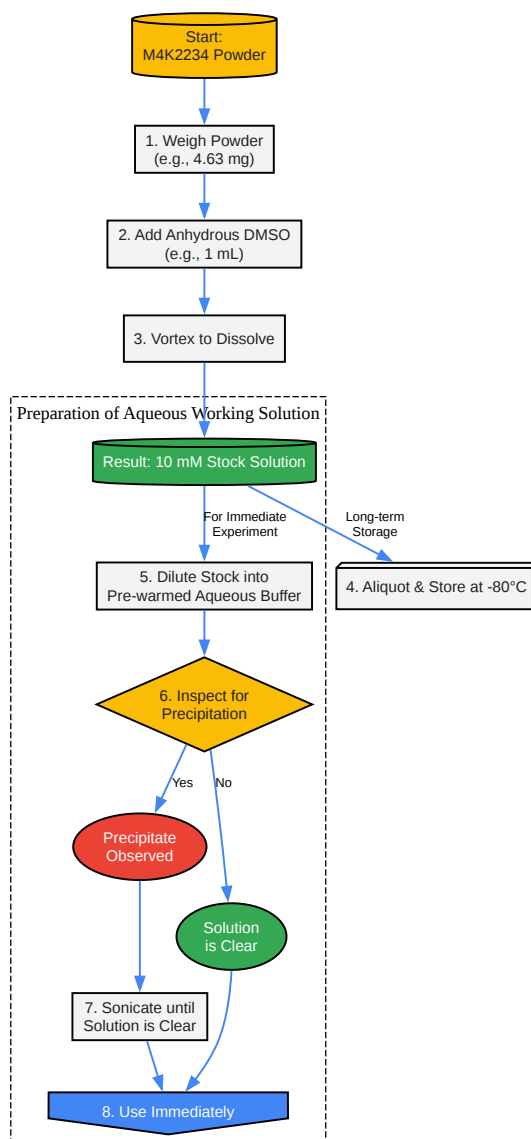
- Pre-warm Buffer: Warm the required volume of your aqueous buffer (e.g., cell culture medium) to 37°C. This can help improve solubility.
- Calculate Dilution: Determine the volume of the 10 mM stock solution needed to achieve your final desired concentration. For example, to make 10 mL of a 1 µM working solution: $V_1 = (C_2 \times V_2) / C_1$ $V_1 = (1 \text{ µM} \times 10,000 \text{ µL}) / 10,000 \text{ µM} = 1 \text{ µL}$
- Perform Dilution: a. Add the pre-warmed aqueous buffer to a sterile conical tube. b. While gently vortexing or swirling the buffer, slowly add the calculated volume of the **M4K2234** DMSO stock solution. Pipette the stock solution directly into the buffer, avoiding contact with the tube walls.
- Inspect for Precipitation: Visually inspect the solution for any signs of cloudiness or precipitate.
- Troubleshooting (If Precipitation Occurs): a. Place the tube containing the working solution into a bath sonicator. b. Sonicate for 5-10 minutes, or until the solution becomes clear.[6]

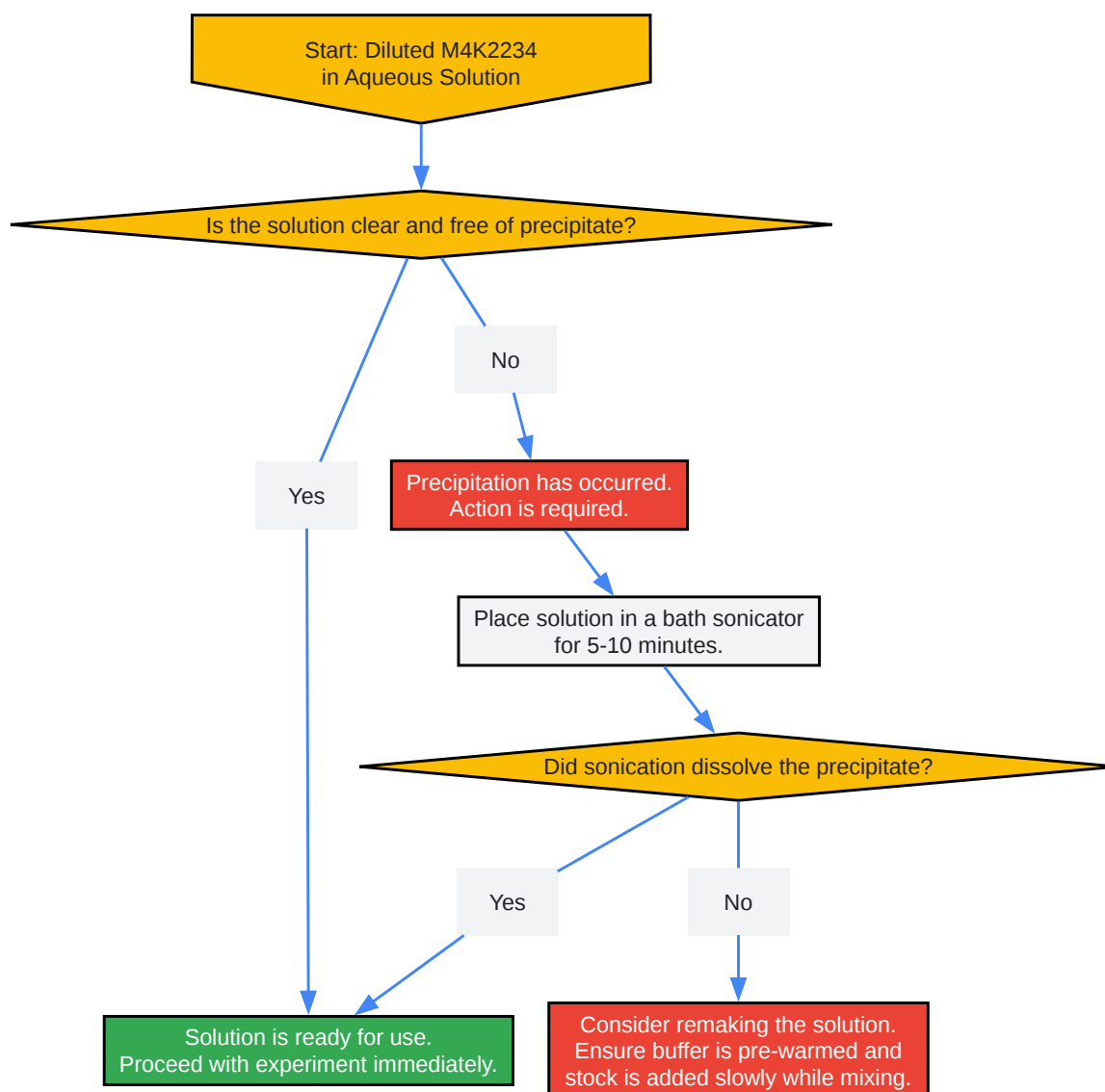
Monitor the tube to ensure it does not overheat.

- Use Immediately: Use the freshly prepared working solution immediately to prevent the compound from precipitating out of solution over time.^[6]

Visual Guides: Pathways and Workflows







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